

Personal protective equipment for handling 2-Methoxypyridine-5-boronic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methoxypyridine-5-boronic acid

Cat. No.: B044794

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Essential Safety and Handling Guide for 2-Methoxypyridine-5-boronic acid

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **2-Methoxypyridine-5-boronic acid**. Adherence to these procedures is critical for ensuring personal safety and maintaining a safe laboratory environment.

Chemical Identifier:

- Product Name: **2-Methoxypyridine-5-boronic acid**
- CAS No.: 163105-89-3

Hazard Summary: This chemical is considered hazardous. It can cause skin irritation, serious eye irritation, and may cause respiratory irritation.^{[1][2]} It is harmful if swallowed.^{[1][3]}

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is crucial to minimize exposure. The following table summarizes the required PPE for handling **2-Methoxypyridine-5-boronic acid**.

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles meeting ANSI Z87.1 standard or European Standard EN166. A face shield may be required for splash hazards.[4][5]	Protects eyes from dust particles and potential splashes.
Hand Protection	Chemically resistant gloves (e.g., disposable nitrile gloves). [4]	Prevents skin contact. Gloves should be inspected before use and changed immediately upon contamination.[4]
Body Protection	A flame-resistant lab coat, fully buttoned. Long pants and closed-toe, closed-heel shoes are mandatory.[4]	Protects skin from accidental spills and contact.
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator is required when dusts are generated and engineering controls are insufficient.[4][5]	Prevents inhalation of the powdered compound, which can cause respiratory irritation. [1]

Operational Plan: Step-by-Step Handling Procedure

Following a strict operational protocol is essential for the safe handling of this compound.

1. Preparation:

- Ensure that an eyewash station and safety shower are readily accessible and in good working order.[3][6]
- Work in a well-ventilated area, preferably a certified chemical fume hood.[6][7]
- The work area should be clean and free of clutter.

2. Donning PPE:

- Put on all required personal protective equipment as outlined in the table above before handling the chemical.

3. Weighing and Transfer:

- Handle the solid material carefully to avoid the generation of dust.[\[4\]](#)[\[8\]](#)
- Use appropriate tools, such as a spatula and weighing paper, for transfers.
- Keep the container tightly closed when not in use.[\[7\]](#)[\[8\]](#)

4. Post-Handling:

- Wash hands thoroughly with soap and water after handling, even if gloves were worn.[\[1\]](#)[\[3\]](#)
- Clean the work area to remove any residual chemical.
- Properly remove and dispose of contaminated gloves and any other disposable PPE as hazardous waste.[\[4\]](#)

Emergency First Aid Procedures

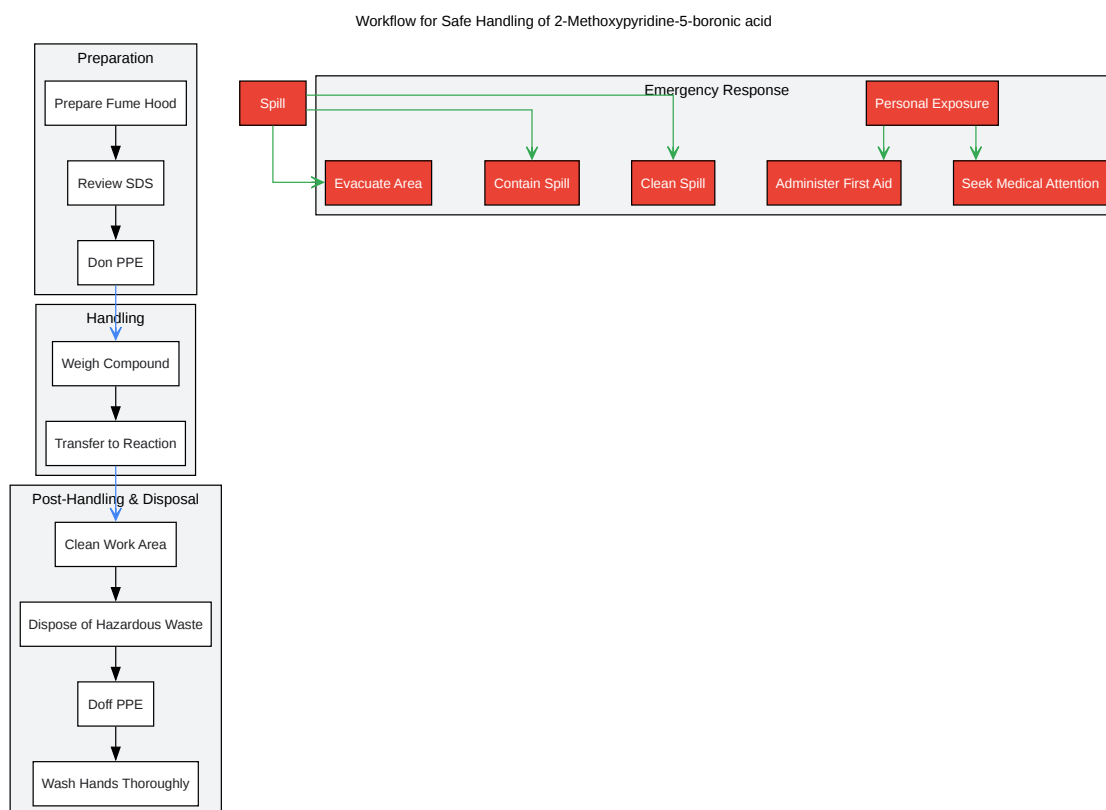
- If inhaled: Move the person into fresh air. If not breathing, give artificial respiration.[\[7\]](#)[\[8\]](#) Call a POISON CENTER or doctor if you feel unwell.[\[1\]](#)
- In case of skin contact: Wash off with soap and plenty of water.[\[7\]](#)[\[8\]](#) If skin irritation occurs, get medical advice/attention.[\[1\]](#) Take off contaminated clothing and wash it before reuse.[\[2\]](#)
- In case of eye contact: Rinse cautiously with water for several minutes.[\[1\]](#)[\[7\]](#) Remove contact lenses, if present and easy to do. Continue rinsing.[\[1\]](#) If eye irritation persists, get medical advice/attention.[\[6\]](#)
- If swallowed: Rinse mouth with water.[\[7\]](#) Never give anything by mouth to an unconscious person.[\[7\]](#) Call a POISON CENTER or doctor if you feel unwell.[\[1\]](#)

Disposal Plan

Proper disposal of **2-Methoxypyridine-5-boronic acid** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

- **Waste Chemical:** Dispose of excess or unwanted **2-Methoxypyridine-5-boronic acid** as hazardous waste.^[4] Do not allow the product to enter drains.^[4]
- **Contaminated Materials:** Any materials that have come into contact with the chemical, such as gloves, weighing papers, and paper towels, should also be disposed of as hazardous waste.^[4]
- **Empty Containers:** Empty containers should be triple-rinsed with a suitable solvent, and the rinsate collected as hazardous waste. The cleaned container can then be disposed of according to local regulations.^[4]

Experimental Workflow



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Caption: Logical workflow for the safe handling of **2-Methoxypyridine-5-boronic acid**.

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Ontario, CA 91761, United States

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